

2-Bromoethyl Heptanoate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Bromoethyl heptanoate

Cat. No.: B15491770

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Disclaimer: The following information is compiled for research and development purposes. A comprehensive, officially recognized Material Safety Data Sheet (MSDS) for **2-Bromoethyl Heptanoate** (CAS No. 5454-31-9) is not readily available in the public domain. The safety and handling information provided herein is extrapolated from data on structurally similar compounds and should be used with caution. All laboratory work should be conducted by trained professionals in a well-ventilated area with appropriate personal protective equipment.

Chemical and Physical Properties

While a detailed official datasheet for **2-Bromoethyl Heptanoate** is not available, the following table summarizes its basic chemical properties. It is important to note that some data points are based on its isomer, Ethyl 2-bromoheptanoate, and should be considered indicative rather than definitive.

Property	Value	Source
CAS Number	5454-31-9	[1]
Molecular Formula	C ₉ H ₁₇ BrO ₂	[1]
Molecular Weight	237.13 g/mol	[1]
Appearance	Not specified (likely a liquid)	Inferred
Density	~1.211 g/mL at 25 °C (for Ethyl 2-bromoheptanoate)	[2]
Boiling Point	~50 °C @ 0.4 Torr (for Ethyl 2-bromoheptanoate)	[2]
Flash Point	~220 °F (for Ethyl 2-bromoheptanoate)	[2]

Safety and Handling

الخاصة بـ 2-برومو إيثيل هيتانوات، تم استقراء معلومات (MSDS) نظرًا لعدم توفر بيانات السلامة المادية. السلامة التالية من مركبات مماثلة. يجب توخي الحذر الشديد عند التعامل مع هذه المادة الكيميائية.

Hazard Identification (Inferred)

Based on data for isomers and related bromoalkyl esters, **2-Bromoethyl heptanoate** is anticipated to have the following hazards:

- Skin Corrosion/Irritation: Likely to cause skin irritation and potentially severe burns upon prolonged contact.[2]
- Eye Damage/Irritation: Poses a risk of serious eye irritation or damage.[2]
- Acute Toxicity: May be harmful if swallowed, inhaled, or in contact with skin.[3]
- Respiratory Sensitization: Vapors may cause respiratory tract irritation.[3]
- Allergic Skin Reaction: May cause an allergic skin reaction.[3]

Recommended Handling Precautions

Precaution	Details
Ventilation	Work in a well-ventilated area, preferably under a chemical fume hood.[4]
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves, safety goggles with side shields, and a lab coat.[3]
Handling	Avoid contact with skin, eyes, and clothing. Do not breathe vapors. Wash hands thoroughly after handling.[4]
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and bases.[5]
Spills	Absorb spills with an inert material and place in a suitable container for disposal.[6]

Experimental Protocols

Hypothetical Synthesis of 2-Bromoethyl Heptanoate

A plausible method for the synthesis of **2-Bromoethyl heptanoate** can be adapted from the known synthesis of other bromoalkyl esters, such as 2-bromoethyl acetate.[7] This would likely involve the esterification of heptanoic acid with 2-bromoethanol.

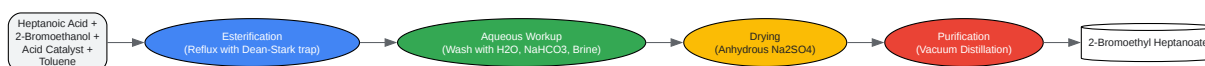
Materials:

- Heptanoic acid
- 2-Bromoethanol
- A strong acid catalyst (e.g., sulfuric acid)
- An organic solvent (e.g., toluene)
- Anhydrous sodium sulfate

- Saturated sodium bicarbonate solution

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine heptanoic acid, a molar excess of 2-bromoethanol, and a catalytic amount of sulfuric acid in toluene.
- Heat the mixture to reflux and collect the water-toluene azeotrope in the Dean-Stark trap to drive the reaction to completion.
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC or GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure to yield the crude **2-Bromoethyl heptanoate**.
- Purify the product by vacuum distillation.



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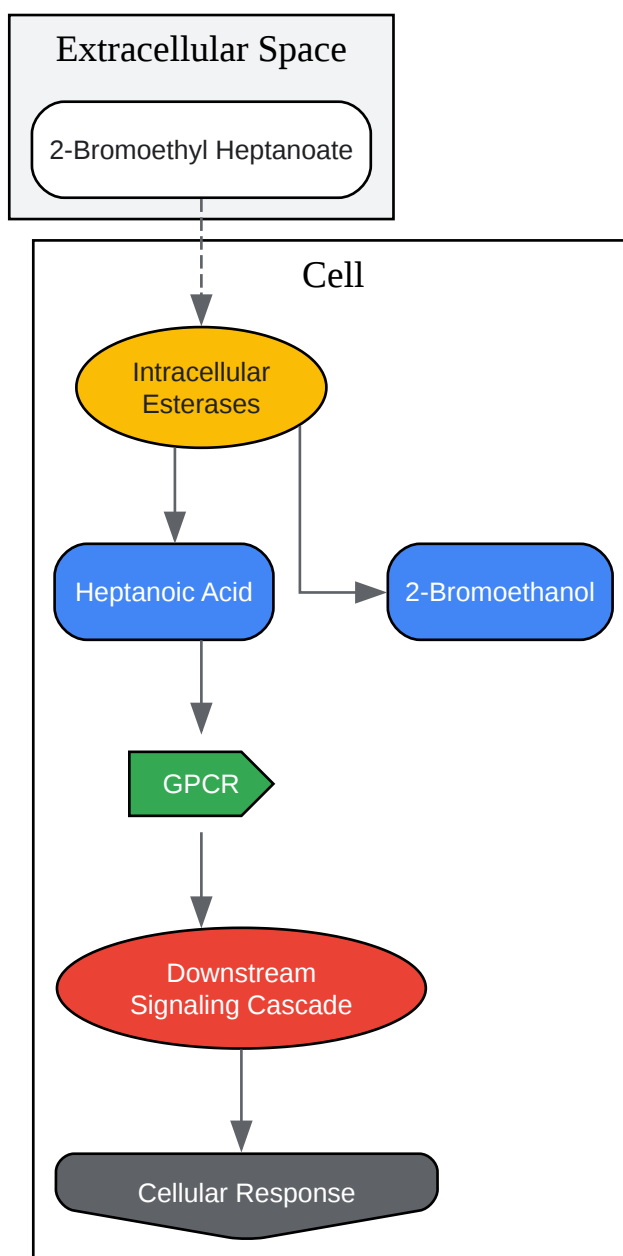
Caption: Hypothetical workflow for the synthesis of **2-Bromoethyl heptanoate**.

Biological Activity and Signaling Pathways (Speculative)

There is currently no specific information available in the scientific literature regarding the biological activity of **2-Bromoethyl heptanoate**. However, the biological effects of structurally related short-chain fatty acid esters and bromoalkyl compounds have been investigated.

Short-chain fatty acid esters can act as prodrugs, where the ester linkage is cleaved by intracellular esterases to release the active parent molecule.[8] If **2-Bromoethyl heptanoate** were to exhibit biological activity, a possible mechanism could involve its hydrolysis to release heptanoic acid and 2-bromoethanol, which could then interact with cellular targets.

For instance, if the released heptanoic acid were to modulate a cellular signaling pathway, it might interact with a G-protein coupled receptor (GPCR) on the cell surface, leading to the activation of downstream signaling cascades.



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Caption: A speculative signaling pathway for a bioactive ester.

It is crucial to reiterate that the biological activity and the signaling pathway presented are purely hypothetical and are intended to serve as a conceptual framework for potential future research. Experimental validation is necessary to determine the actual biological effects of **2-Bromoethyl heptanoate**.

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- To cite this document: BenchChem. [2-Bromoethyl Heptanoate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15491770#2-bromoethyl-heptanoate-material-safety-data-sheet-msds]

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